

Personal protective equipment for handling N-Methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-Methylbenzenesulfonamide*

Cat. No.: *B1583361*

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Essential Safety and Handling Guide for N-Methylbenzenesulfonamide

This guide provides immediate safety protocols, operational instructions, and disposal plans for the handling of **N-Methylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **N-Methylbenzenesulfonamide**
- CAS Number: 5183-78-8
- Molecular Formula: $C_7H_9NO_2S$

Personal Protective Equipment (PPE)

When handling **N-Methylbenzenesulfonamide**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. Exposure can lead to skin, eye, and respiratory system irritation.^[1] Always adhere to safe industrial hygiene practices and wear the proper protective equipment.^[1]

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles that meet EN166 standards.
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Lab Coat/Protective Clothing	Standard laboratory coat. For larger quantities or risk of splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	Respirator	Required when dusts are generated. Use a NIOSH-approved air-purifying respirator with a particle filter.

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **N-Methylbenzenesulfonamide** and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
- Do not breathe dust, mist, or spray.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling and before breaks.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#)

Storage:

- Keep the container tightly closed.[6]
- Store in a dry, cool, and well-ventilated place.[1][6]
- Store away from incompatible materials such as oxidizing agents.[1][2]
- Avoid excessive heat and light.[1]

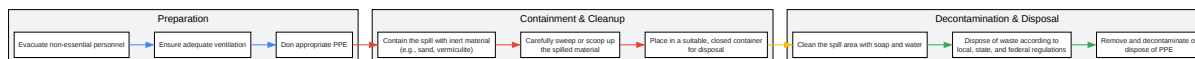
First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Get medical attention.[1][5][6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation persists.[1][6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5][6]

Spill and Disposal Procedures

Accidental Release Measures: In case of a spill, follow these steps to contain and clean up the material safely.



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References

- 1. cloudfront.zoro.com [cloudfront.zoro.com]
- 2. afgsci.com [afgsci.com]
- 3. echemi.com [echemi.com]
- 4. angenechemical.com [angenechemical.com]
- 5. synquestlabs.com [synquestlabs.com]
- 6. fishersci.co.uk [fishersci.co.uk]
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